

Technical Guide: Menthyl Hexanoate – Structure, Synthesis, and Biopharmaceutical Applications

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Compound of Interest

Compound Name: *Menthyl hexanoate*

CAS No.: 6070-16-2

Cat. No.: B1619693

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Executive Summary

Menthyl hexanoate (Menthyl caproate) represents a strategic lipophilic ester within the terpene derivative class. Unlike its parent compound, menthol, which exhibits rapid volatility and potential for immediate dermal irritation, **menthyl hexanoate** serves as a pro-moiety—a stable, hydrophobic carrier that hydrolyzes to release menthol (a penetration enhancer) and hexanoic acid. This guide delineates the structural parameters, optimized synthesis protocols, and critical quality attributes (CQAs) required for its use in transdermal drug delivery systems (TDDS) and flavor chemistry.

Molecular Architecture & Physicochemical Profile

The efficacy of **menthyl hexanoate** as a permeation enhancer is governed by its high lipophilicity and specific stereochemistry. The bulky menthyl group introduces significant steric hindrance, affecting both the rate of enzymatic hydrolysis and the packing density within the stratum corneum lipid bilayer.

Structural Specifications

- IUPAC Name: [(1R,2S,5R)-5-methyl-2-propan-2-ylcyclohexyl] hexanoate[1]
- Stereochemistry: The biological activity is primarily derived from the l-menthol isomer ((1R,2S,5R)-(-)-menthol).
- Molecular Formula: C₁₆H₃₀O₂

Physicochemical Properties Table

Property	Value / Range	Technical Significance
Molecular Weight	254.41 g/mol	Optimal range (<500 Da) for skin permeation.
LogP (Octanol/Water)	~6.22 (Predicted)	Highly lipophilic; partitions strongly into the Stratum Corneum.
Boiling Point	293–294°C (760 mmHg)	High thermal stability for hot-melt extrusion processes.
Density	0.89–0.90 g/cm ³	Comparable to skin surface lipids.
Refractive Index	1.445–1.451	Critical for purity verification via refractometry.
Solubility	Insoluble in water; Soluble in EtOH, oils	Requires emulsification or lipid-based vehicles for aqueous formulation.

Synthetic Pathways & Process Optimization

For research and scale-up, two primary pathways are recommended: the Steglich/Acid Chloride Esterification (chemical, high yield) and the Lipase-Catalyzed Transesterification (green, stereospecific).

Method A: Acyl Chloride Synthesis (Chemical)

Best for: High-throughput synthesis where stereochemical retention of the menthol core is required but strict "green" labeling is not.

Reaction Logic: The secondary alcohol of menthol is sterically hindered by the isopropyl group. Standard Fischer esterification is often too slow. We utilize Hexanoyl Chloride with a nucleophilic catalyst (DMAP) to accelerate the attack.

Protocol:

- Setup: Flame-dry a 500 mL 3-neck round-bottom flask under Nitrogen atmosphere.
- Solvation: Dissolve (1R,2S,5R)-(-)-Menthol (1.0 eq) in anhydrous Dichloromethane (DCM).
- Base Addition: Add Triethylamine (TEA) (1.2 eq) and catalytic DMAP (0.1 eq). Cool to 0°C.
 - Note: DMAP is critical here to form the reactive N-acylpyridinium intermediate.
- Acylation: Dropwise addition of Hexanoyl Chloride (1.1 eq) over 30 minutes. Maintain Temp < 5°C to prevent elimination side reactions.
- Workup: Warm to RT and stir for 4–6 hours. Quench with sat. NaHCO₃. Wash organic layer with 1M HCl (remove amine), then Brine. Dry over MgSO₄.
- Purification: Vacuum distillation or Silica Gel Flash Chromatography (Hexane:EtOAc 95:5).

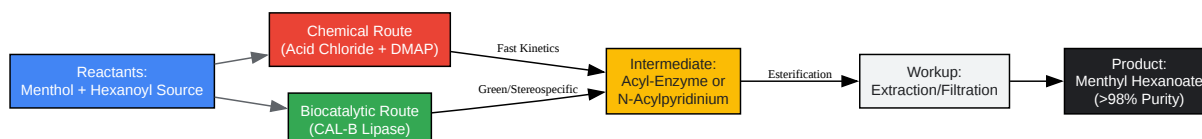
Method B: Lipase-Catalyzed Synthesis (Biocatalytic)

Best for: "Natural" labeled products and avoiding toxic solvents.

Protocol:

- Enzyme Selection: Immobilized *Candida antarctica* Lipase B (CAL-B) (e.g., Novozym 435).
- Media: Solvent-free system or Deep Eutectic Solvent (DES) (Menthol:Fatty Acid mix).
- Reaction: Mix Menthol and Hexanoic Acid (1:1 molar ratio) with 1–2% w/w Lipase.
- Conditions: Incubate at 60°C with molecular sieves (to remove water and drive equilibrium).
- Validation: Monitor conversion via GC-FID.

Synthesis Workflow Diagram



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Caption: Dual-pathway synthesis workflow comparing chemical acceleration (DMAP) vs. enzymatic selectivity (Lipase).

Analytical Characterization

Verification of the structure requires distinguishing the ester from free menthol.

Nuclear Magnetic Resonance (^1H -NMR)

The diagnostic shift occurs at the methine proton (H-3) of the menthol ring.

- Solvent: CDCl_3 , 400 MHz.
- Key Signals:
 - δ 4.65–4.75 ppm (td, 1H): Methine proton at C-3 (attached to oxygen). Note: In free menthol, this signal is at $\sim$ 3.4 ppm. The downfield shift confirms esterification.
 - δ 2.29 ppm (t, 2H):
 - methylene protons of the hexanoate chain ($-\text{CH}_2-\text{COO}-$).
 - δ 0.7–1.0 ppm (m): Overlapping methyl groups from the menthol isopropyl moiety and the hexanoate terminal methyl.

Mass Spectrometry (GC-MS)

- Fragmentation Pattern:

- Molecular Ion: Weak or absent $[M]^+$ (254).
- Base Peak: m/z 138 (Menthene radical cation formed via McLafferty rearrangement).
- Acylium Ion: m/z 99 (Hexanoyl group).
- Diagnostic: Absence of broad -OH stretch in IR (3400 cm^{-1}) confirms complete conversion.

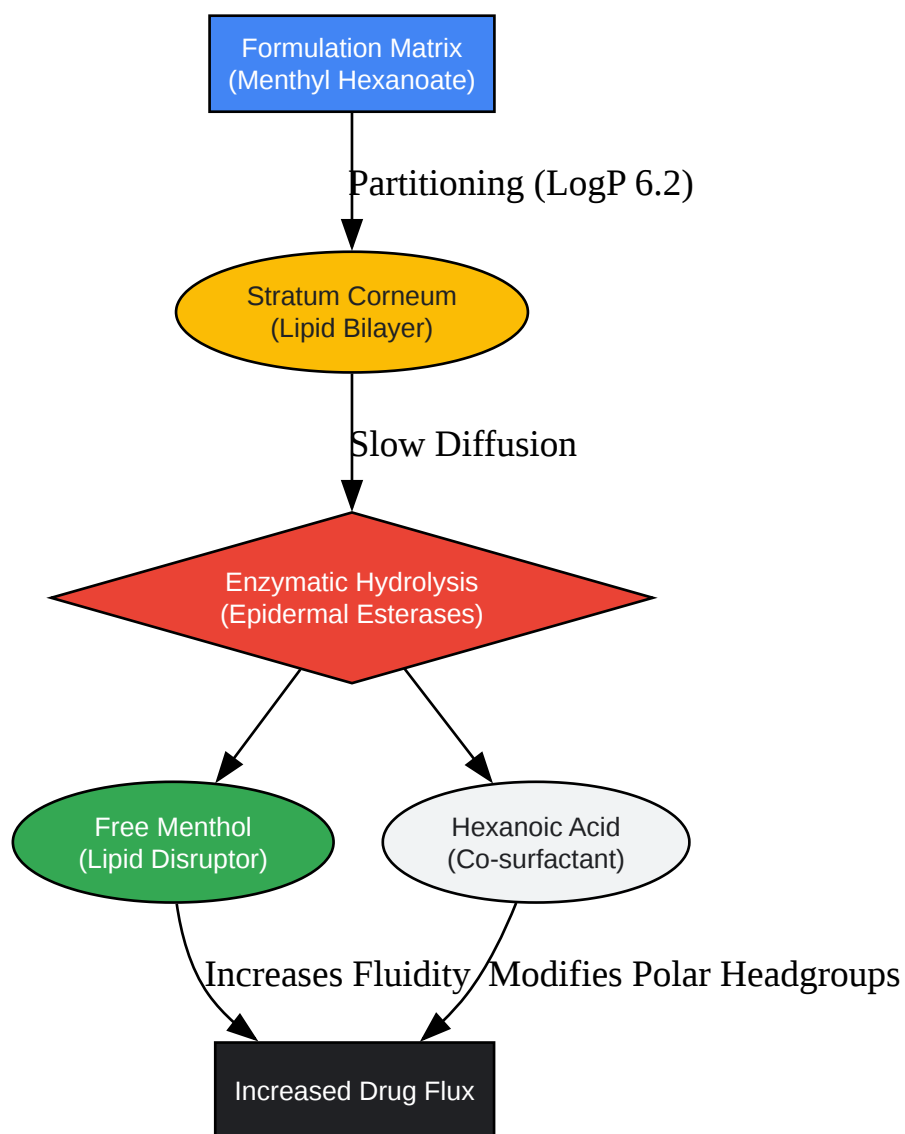
Functional Applications: Drug Delivery & Permeation[2][3]

Menthyl hexanoate acts as a partitioning modulator. Unlike free menthol, which disrupts lipids aggressively, the ester partitions into the lipid bilayer and acts as a reservoir.

Mechanism of Action

- Partitioning: The high LogP (6.22) drives the molecule into the intercellular lipid matrix of the Stratum Corneum (SC).
- Fluidization: The bulky terpene structure disrupts the highly ordered packing of ceramides, increasing fluidity.
- Hydrolysis (Sustained Release): Esterases in the epidermis slowly hydrolyze the ester, releasing free menthol (active enhancer) and hexanoic acid. This reduces the "burst" toxicity often seen with pure menthol.

Biological Pathway Diagram



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Caption: Mechanism of Action showing partitioning, enzymatic activation, and synergistic permeation enhancement.

Safety & Toxicology

While generally recognized as safe (GRAS) for flavor use (FEMA 2694), dermal applications require specific thresholds.

- Skin Irritation: **Menthyl hexanoate** is less irritating than free menthol due to the masked hydroxyl group. However, hydrolysis releases hexanoic acid, a known mild irritant.

- Cytotoxicity: Studies on menthol-based derivatives suggest cytotoxicity is concentration-dependent.[2]
 - Safe Limit: Typically <1% in topical formulations.
 - Mechanism:[3][4] High concentrations can cause non-specific membrane disruption in keratinocytes.
- Sensitization: Low risk compared to unsaturated terpenes (e.g., limonene), as the menthol core is saturated.

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